

Preparation of NS 1738 Stock Solution for Cell Culture Applications

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Compound of Interest

Compound Name: NS 1738

Cat. No.: B1680092

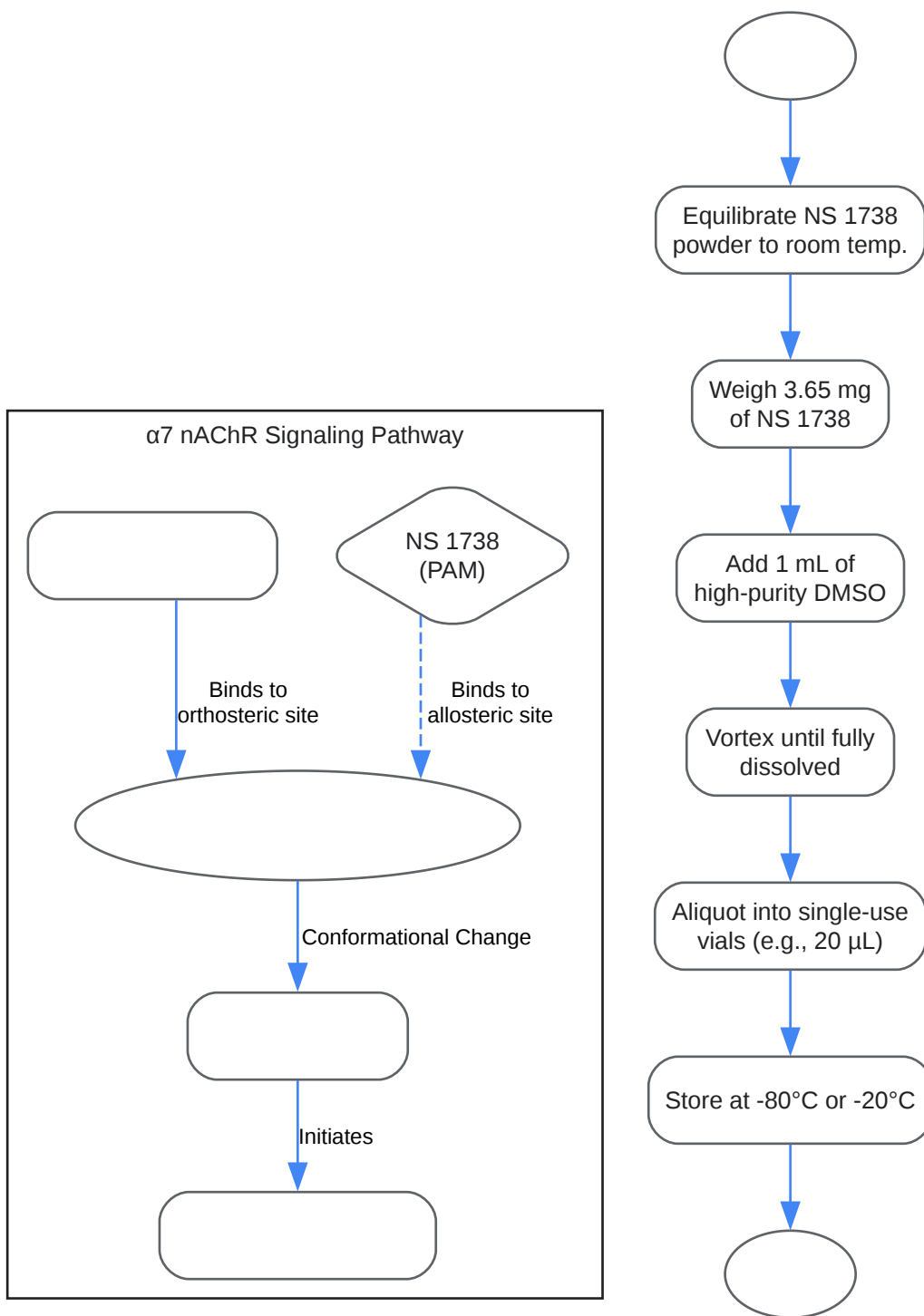
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Introduction

NS 1738 is a potent and selective positive allosteric modulator (PAM) of the $\alpha 7$ nicotinic acetylcholine receptor (nAChR).[1] It enhances the receptor's response to its endogenous ligand, acetylcholine, rather than directly activating the receptor itself.[1] This compound has been utilized in research to investigate the role of $\alpha 7$ nAChRs in various physiological processes, including cognitive function.[1][2] Proper preparation of a stock solution is the critical first step for ensuring accurate and reproducible results in cell culture-based assays. This document provides a detailed protocol for the preparation, storage, and handling of **NS 1738** stock solutions for in vitro research.

Mechanism of Action: Positive Allosteric Modulation of $\alpha 7$ nAChR

NS 1738 acts as a Type I PAM, which means it increases the peak amplitude of acetylcholine-evoked currents without significantly affecting the desensitization kinetics of the $\alpha 7$ nAChR.[3] [4] This modulation enhances the overall efficacy of acetylcholine at the receptor. The effective concentration (EC50) for this potentiation is approximately 3.4 μM in *Xenopus* oocyte expression systems.[5][6][7][8]



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